

An In-depth Technical Guide to the Basic Properties of 1,4-Dimethylcyclohexanol

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Compound of Interest

Compound Name: 1,4-Dimethylcyclohexanol

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Introduction

1,4-Dimethylcyclohexanol is a substituted cycloalkanol that serves as a valuable building block in organic synthesis. Its rigid cyclohexane framework and the presence of a tertiary alcohol functional group make it an interesting scaffold for the development of new chemical entities. The stereochemistry of the methyl groups and the hydroxyl group significantly influences the physical and chemical properties of its isomers. This guide provides a comprehensive overview of the fundamental properties of **1,4-dimethylcyclohexanol**, focusing on its structure, stereoisomerism, physicochemical properties, synthesis, and spectroscopic characterization.

Structure and Stereochemistry

1,4-Dimethylcyclohexanol is characterized by a cyclohexane ring substituted with a hydroxyl group and a methyl group on the same carbon atom (C1) and another methyl group at the C4 position. This substitution pattern gives rise to two diastereomers: **cis-1,4-dimethylcyclohexanol** and **trans-1,4-dimethylcyclohexanol**. The spatial arrangement of the substituents in the chair conformation of the cyclohexane ring is crucial for their relative stability and reactivity.

In **cis-1,4-dimethylcyclohexanol**, the methyl group at C4 and the hydroxyl group at C1 are on the same side of the ring. In the most stable chair conformation, the C4-methyl group will

preferentially occupy the equatorial position to minimize steric strain. Consequently, the C1-hydroxyl group will be in an axial position, and the C1-methyl group will be in an equatorial position.

In trans-**1,4-dimethylcyclohexanol**, the methyl group at C4 and the hydroxyl group at C1 are on opposite sides of the ring. In its most stable chair conformation, both the C4-methyl group and the C1-hydroxyl group can occupy equatorial positions, leading to a more stable arrangement compared to the cis isomer. The C1-methyl group will be in the axial position.

Caption: Chair conformations of cis- and trans-**1,4-dimethylcyclohexanol**.

Physical Properties

The physical properties of **1,4-dimethylcyclohexanol** are influenced by its molecular weight and the stereochemistry of its isomers. The following table summarizes key physical properties.

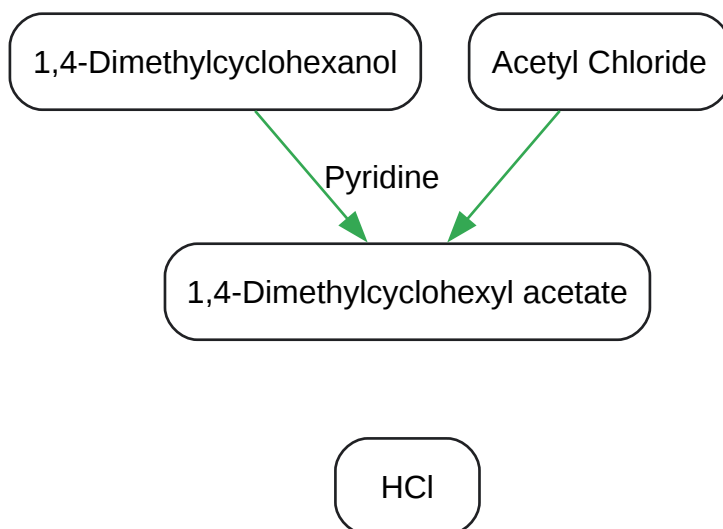
Property	Value
Molecular Formula	C ₈ H ₁₆ O
Molecular Weight	128.21 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	~170-172 °C
Solubility	Soluble in organic solvents, limited solubility in water.

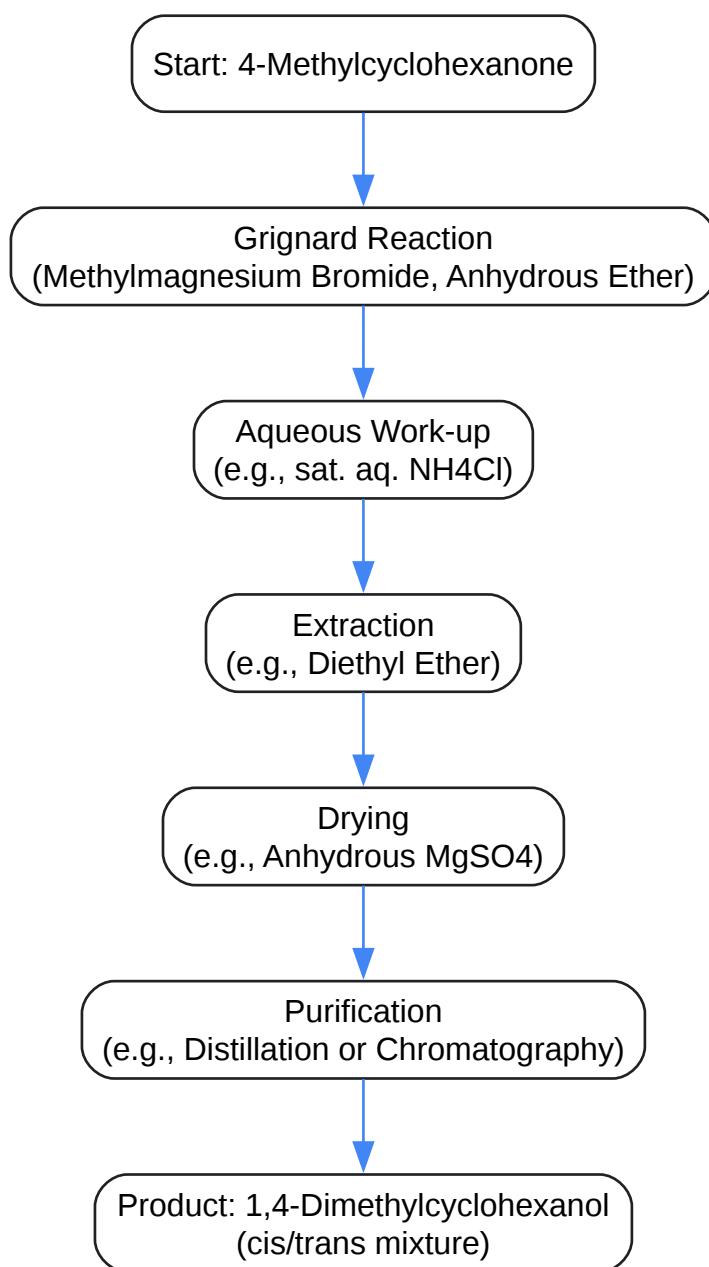
Chemical Properties and Reactivity

As a tertiary alcohol, **1,4-dimethylcyclohexanol** exhibits characteristic reactivity. The hydroxyl group can participate in various reactions, although steric hindrance from the adjacent methyl group can influence reaction rates.

Oxidation: Tertiary alcohols are generally resistant to oxidation under standard conditions (e.g., using chromic acid or potassium permanganate) because they lack a hydrogen atom on the carbon bearing the hydroxyl group.^{[1][2][3]} Cleavage of a carbon-carbon bond is required for oxidation to occur, which necessitates harsh reaction conditions.^[1]

Esterification: **1,4-Dimethylcyclohexanol** can undergo esterification with carboxylic acids or their derivatives, such as acid chlorides, to form the corresponding esters. The reaction with acid chlorides is typically faster and more efficient, especially for sterically hindered tertiary alcohols.^{[4][5][6][7]}





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